

Application Notes and Protocols: 12-Tridecenoyl Chloride in Novel Material Development

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Compound of Interest

Compound Name: 12-Tridecenoyl chloride

Cat. No.: B15547378

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For Researchers, Scientists, and Drug Development Professionals

Introduction

12-Tridecenoyl chloride, a reactive long-chain fatty acyl chloride, presents significant opportunities in the development of novel materials. Its bifunctional nature, featuring a terminal double bond and a reactive acyl chloride group, allows for its use as both a monomer in polymerization reactions and as a surface modifying agent. These functionalities enable the creation of new polymers with tailored properties and the functionalization of existing material surfaces to enhance biocompatibility, hydrophobicity, or other desired characteristics. This document provides detailed application notes and experimental protocols for utilizing **12-tridecenoyl chloride** in material science and drug development.

Chemical Properties

Property	Value	Reference
CAS Number	857078-98-9	[1]
Molecular Formula	C13H23ClO	[1]
Molecular Weight	230.77 g/mol	[1]
Purity	>99%	[1]
Physical State	Liquid	[1]
Storage	Freezer	[1]

Application 1: Synthesis of Novel Biodegradable Polymers

12-Tridecenoyl chloride can be employed as a chain-terminating agent in ring-opening polymerization (ROP) to introduce a terminal alkene functionality to biodegradable polymers like poly(ϵ -caprolactone) (PCL). This terminal double bond can then be used for further post-polymerization modifications, such as grafting other molecules or cross-linking the polymer chains.

Experimental Protocol: Synthesis of 12-Tridecenoyl-Terminated Poly(ϵ -caprolactone)

This protocol is adapted from a general method for terminating ring-opening polymerization with acyl chlorides.

Materials:

- ϵ -Caprolactone (ϵ -CL), dried over CaH₂ and distilled under reduced pressure
- Benzyl alcohol (BnOH), as initiator
- 1,8-Diazabicycloundec-7-ene (DBU), as catalyst
- 12-Tridecenoyl chloride**

- Dichloromethane (CH₂Cl₂), anhydrous
- Methanol, anhydrous
- Diethyl ether

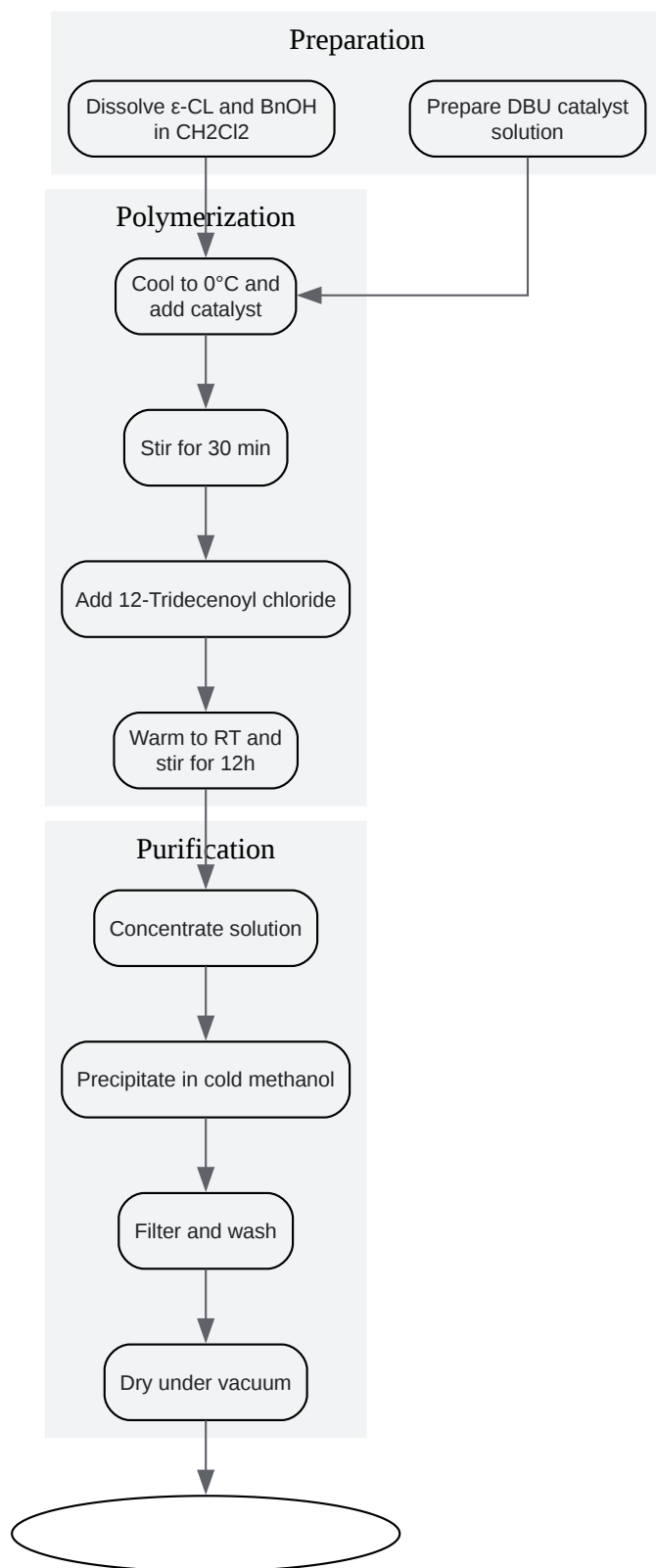
Procedure:

- In a glovebox, add ϵ -caprolactone (e.g., 1.14 g, 10 mmol) and benzyl alcohol (e.g., 10.8 mg, 0.1 mmol) to a dried Schlenk flask equipped with a magnetic stir bar.
- Dissolve the reactants in anhydrous dichloromethane (5 mL).
- In a separate vial, prepare the catalyst solution by dissolving DBU (e.g., 15.2 mg, 0.1 mmol) in anhydrous dichloromethane (1 mL).
- Cool the monomer solution to 0°C using an ice bath.
- Add the catalyst solution to the monomer solution via syringe and stir for a specified time (e.g., 30 minutes) to achieve the desired molecular weight.
- Terminate the polymerization by adding a solution of **12-tridecenoyl chloride** (e.g., 0.46 g, 2 mmol, 20 eq. to initiator) in anhydrous dichloromethane (2 mL).
- Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Concentrate the solution under reduced pressure.
- Precipitate the polymer by adding the concentrated solution dropwise to cold methanol (200 mL).
- Recover the polymer by filtration and wash with fresh cold methanol.
- Dry the resulting 12-tridecenoyl-terminated PCL under vacuum at room temperature until a constant weight is achieved.

Hypothetical Characterization Data

Polymer	Mn (g/mol)	Đ (Mw/Mn)	End-Group Functionality (%)
PCL-Tridecenoyl	10,500	1.15	>95

Experimental Workflow



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Synthesis of 12-Tridecenoyl-Terminated PCL

Application 2: Surface Modification of Biomaterials

The acyl chloride group of **12-tridecenoyl chloride** can react with hydroxyl or amine groups present on the surface of various biomaterials, such as polysaccharides (e.g., cellulose, chitosan) or proteins. This surface modification can alter the material's properties, for example, by increasing its hydrophobicity, which can be useful for controlling protein adsorption or creating hydrophobic drug delivery carriers. The terminal double bond provides a site for further functionalization.

Experimental Protocol: Surface Modification of Cellulose Film

This protocol is based on established methods for the esterification of cellulose with fatty acid chlorides.

Materials:

- Cellulose film
- **12-Tridecenoyl chloride**
- Pyridine, anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethanol
- Dichloromethane

Procedure:

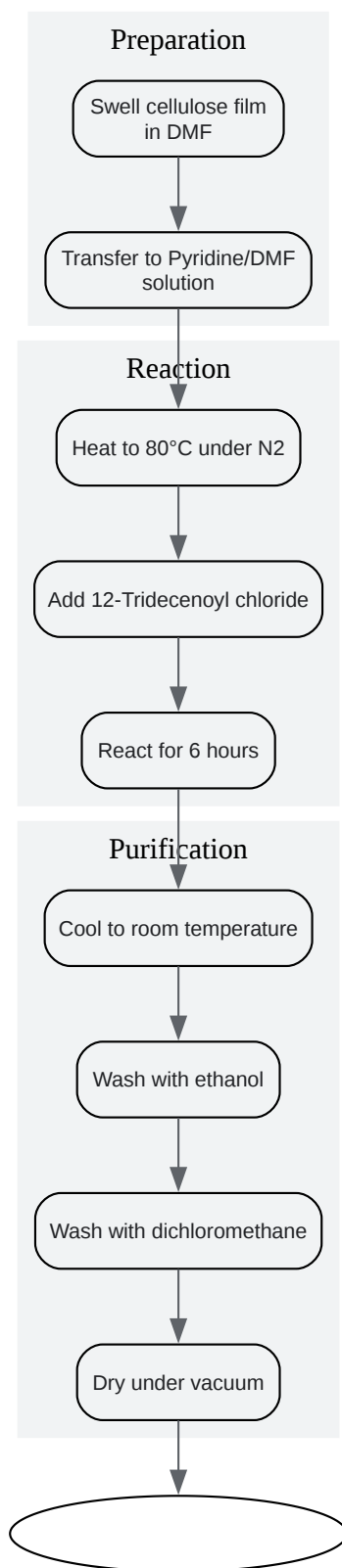
- Immerse the cellulose film in anhydrous DMF overnight to swell.
- Transfer the swollen cellulose film to a round-bottom flask containing a solution of anhydrous pyridine in anhydrous DMF (e.g., 1:5 v/v).
- Heat the mixture to a specified temperature (e.g., 80°C) under a nitrogen atmosphere with constant stirring.

- Add **12-tridecenoyl chloride** dropwise to the reaction mixture. The amount of acyl chloride can be varied to control the degree of substitution.
- Allow the reaction to proceed for a set time (e.g., 6 hours) at 80°C.
- Cool the reaction mixture to room temperature.
- Remove the modified cellulose film and wash it extensively with ethanol to remove unreacted reagents and byproducts.
- Perform a final wash with dichloromethane.
- Dry the surface-modified cellulose film under vacuum at 40°C.

Hypothetical Surface Property Data

Material	Water Contact Angle (°)	Surface Energy (mN/m)
Unmodified Cellulose	45 ± 3	58.2
Cellulose-Tridecenoyl (low substitution)	85 ± 4	42.5
Cellulose-Tridecenoyl (high substitution)	110 ± 5	31.8

Surface Modification Workflow



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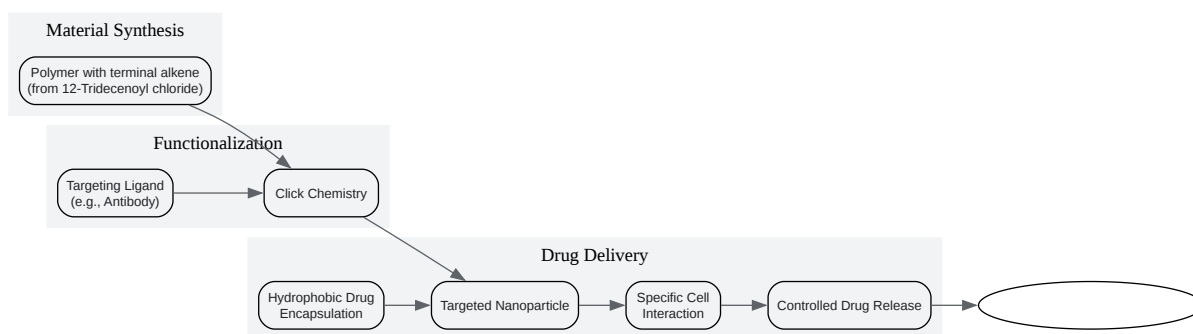
Surface Modification of Cellulose Film

Signaling Pathways and Drug Delivery

While **12-tridecenoyl chloride** itself is not directly involved in signaling pathways, the novel materials synthesized using it can be designed for specific interactions in biological systems, particularly in drug delivery. For instance, polymers or surface-modified materials incorporating **12-tridecenoyl chloride** can be used to encapsulate hydrophobic drugs. The modified material properties can influence the drug release profile and the interaction of the drug carrier with cell membranes.

The terminal alkene group introduced by **12-tridecenoyl chloride** offers a versatile handle for attaching targeting ligands (e.g., antibodies, peptides) via click chemistry. This functionalization can direct drug-loaded nanoparticles to specific cells or tissues, enhancing therapeutic efficacy and reducing off-target effects.

Logical Relationship in Targeted Drug Delivery



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Targeted Drug Delivery Strategy

Conclusion

12-Tridecenoyl chloride is a promising building block for the creation of advanced materials with applications in polymer chemistry and biomedicine. Its dual functionality allows for the synthesis of novel polymers and the tailored modification of material surfaces. The protocols and data presented here, based on analogous systems, provide a solid foundation for researchers to explore the potential of **12-tridecenoyl chloride** in their specific areas of interest. Further research will undoubtedly uncover new and innovative applications for this versatile molecule.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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